

Application Note: High-Sensitivity LC-MS/MS Quantitation of Oseltamivir Carboxylate

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Compound of Interest

Compound Name: *Oseltamivir Acid Potassium Salt*

CAS No.: *1363339-68-7*

Cat. No.: *B586559*

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Target Analyte: Oseltamivir Acid (via Potassium Salt Reference Standard) Matrix: Human Plasma / Serum Method Category: Bioanalytical (PK/PD Support)

Executive Summary

Oseltamivir phosphate (Tamiflu®) is a prodrug rapidly hydrolyzed by hepatic carboxylesterases to its active metabolite, Oseltamivir Carboxylate (OC).[1] While the prodrug is moderately lipophilic, the active metabolite is highly polar and amphoteric, presenting significant challenges for reverse-phase retention and matrix effect mitigation.

This guide details a protocol using Positive Electrospray Ionization (ESI+) on a Triple Quadrupole MS, coupled with a high-strength silica (HSS) C18 or Biphenyl column. We specifically address the handling of the Potassium Salt reference standard and the critical stabilization of plasma to prevent ex vivo hydrolysis of the prodrug.

Chemical Context & Reference Standards

The reference material is frequently supplied as **Oseltamivir Acid Potassium Salt** due to its superior solid-state stability compared to the free acid.

Stoichiometry & Correction

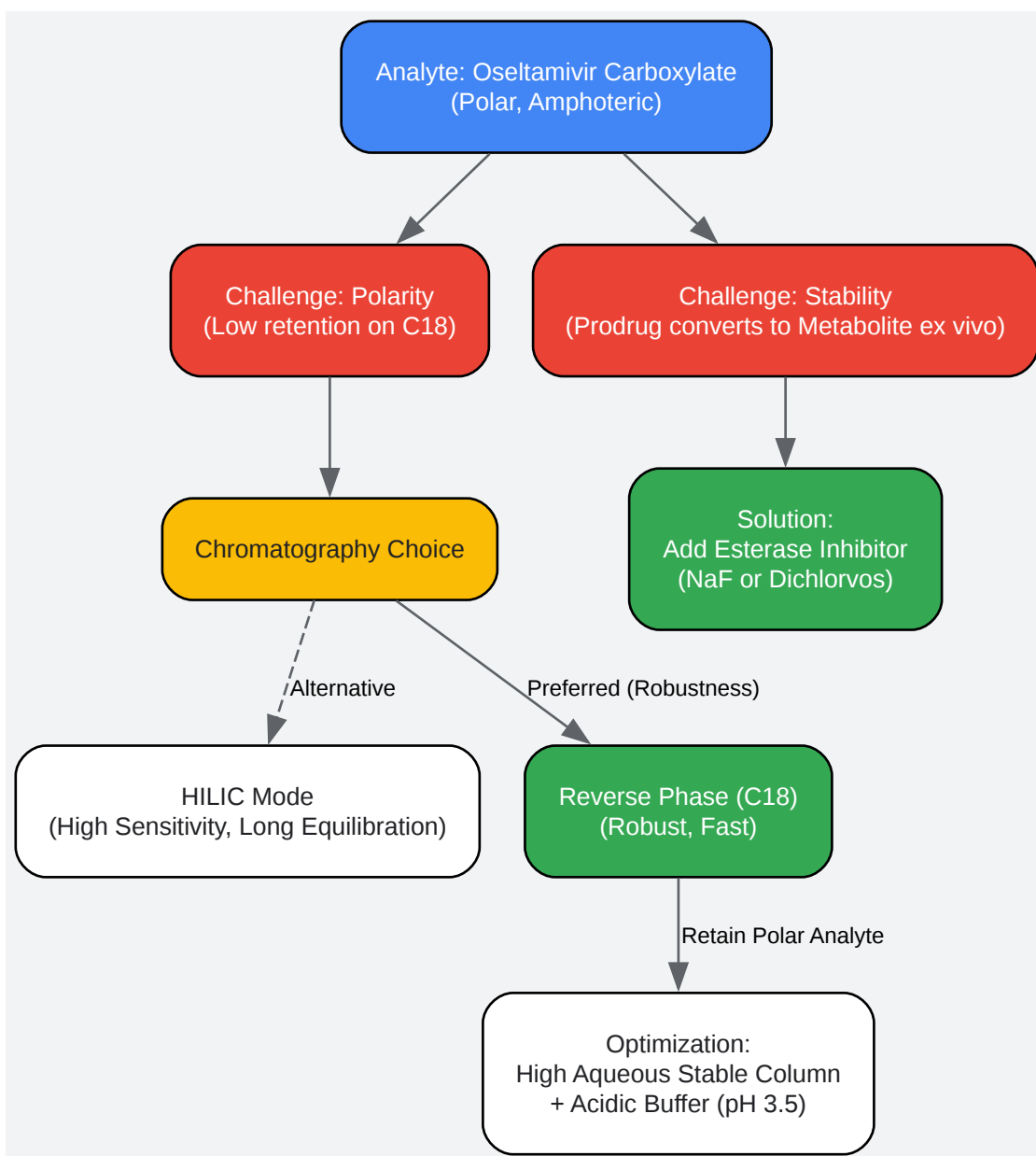
When preparing stock solutions, you must correct for the potassium counter-ion to quantify the "free acid" concentration active in vivo.

Compound	Molecular Weight (g/mol)	Correction Factor (Salt Free)
Oseltamivir Acid (Free)	284.35	1.00
Oseltamivir Acid (Potassium Salt)	322.44	0.882

- Calculation:
- Internal Standard (IS): Oseltamivir Carboxylate-d3 (Use the deuterated metabolite, not the deuterated prodrug).

Method Development Logic

The following decision tree illustrates the critical choices made in this protocol to balance sensitivity with robustness.



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Figure 1: Method Development Decision Tree. The choice of Reverse Phase (RP) over HILIC is driven by the need for high-throughput robustness in plasma analysis, utilizing acidic pH to suppress the carboxylic acid moiety (keeping it neutral) while protonating the amine for ESI+ sensitivity.

LC-MS/MS Parameters

Mass Spectrometry (Source: ESI+)

Despite being an "acid," the molecule contains a primary amine. Positive mode is significantly more sensitive than negative mode.

Source Settings (Sciex 4500/5500/6500 equivalent):

- Ion Spray Voltage (IS): 4500 V
- Temperature (TEM): 500°C
- Curtain Gas (CUR): 30 psi
- Collision Gas (CAD): Medium

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Role	CE (eV)	Mechanism
Oseltamivir Acid	285.2	138.1	Quantifier	25	Cleavage of pentan-3-ol ether
	285.2	196.2	Qualifier	18	Loss of pentan-3-ol

| Oseltamivir Acid-d3 | 288.2 | 138.1 | Quantifier | 25 | Matches analyte fragmentation |

Note: The precursor is 285.2, representing the protonated free acid

.^[2] The potassium salt dissociates in the mobile phase; do not search for the potassiated adduct.

Chromatography (LC)^{[1][2][3][4][5][6][7][8]}

- Column: Waters XSelect HSS T3 or Phenomenex Kinetex Biphenyl (2.1 x 50 mm, 2.6 µm).
 - Why: These columns withstand 100% aqueous conditions, necessary to retain the polar metabolite at the start of the gradient.

- Mobile Phase A: 0.1% Formic Acid + 5mM Ammonium Formate in Water.
- Mobile Phase B: Acetonitrile.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Flow Rate: 0.4 mL/min.

Gradient Profile:

Time (min)	%B	Event
0.00	5	Load/Retain (High Aqueous)
0.50	5	Isocratic Hold
2.50	90	Elution
3.50	90	Wash
3.60	5	Re-equilibration

| 5.00 | 5 | Stop |

Sample Preparation Protocol

Critical Control Point: Blood collection tubes must contain an esterase inhibitor (Sodium Fluoride/Potassium Oxalate) to prevent the prodrug (Oseltamivir) from hydrolyzing into the metabolite (Oseltamivir Carboxylate) after sampling. Failure to do this will artificially inflate metabolite concentrations.

Method A: Protein Precipitation (PPT) - High Throughput

- Aliquot: Transfer 50 µL of plasma (NaF treated) to a 96-well plate.
- ISTD Addition: Add 20 µL of Internal Standard solution (500 ng/mL Oseltamivir Acid-d3 in 50:50 MeOH:H2O).
- Precipitation: Add 200 µL of Acetonitrile containing 1% Formic Acid.

- Why Acid? Acid helps break protein binding and ensures the analyte is soluble in the organic phase.
- Vortex: High speed for 5 minutes.
- Centrifuge: 4000 rpm (or 3000g) for 10 minutes at 4°C.
- Transfer: Dilute 100 µL of supernatant with 100 µL of Water in a clean plate.
 - Why Dilute? Injecting pure ACN onto a high-aqueous gradient (5% B start) causes peak fronting/splitting. Diluting with water focuses the peak.

Method B: Solid Phase Extraction (SPE) - High Sensitivity/Cleanliness

Recommended for low LOQ (< 1 ng/mL) or if matrix effects in PPT are too high.

- Cartridge: Mixed-Mode Cation Exchange (e.g., Oasis MCX or Strata-X-C).
- Condition: 1 mL Methanol -> 1 mL Water.
- Load: 100 µL Plasma + 100 µL 2% Formic Acid (acidifies sample to protonate amine).
- Wash 1: 1 mL 2% Formic Acid in Water (removes proteins/interferences).
- Wash 2: 1 mL Methanol (removes neutrals/lipids; analyte stays bound by charge).
- Elute: 500 µL 5% Ammonium Hydroxide in Methanol (neutralizes amine, releasing analyte).
- Evaporate & Reconstitute: Dry under Nitrogen; reconstitute in Mobile Phase A.

Validation & Troubleshooting

Summary of Validation Metrics (Expected)

Parameter	Acceptance Criteria	Typical Performance
Linearity		1.0 – 1000 ng/mL
Accuracy	85-115%	92-104%
Precision (CV)	< 15%	< 8%
Matrix Effect	85-115% (IS Normalized)	Minimal with MCX SPE

Troubleshooting Guide

- Issue: Peak Splitting.
 - Cause: Injection solvent too strong (too much ACN).
 - Fix: Ensure final sample is at least 50% aqueous before injection.
- Issue: High Background/Carryover.
 - Cause: Oseltamivir is "sticky" on metallic surfaces.
 - Fix: Use a needle wash of 50:25:25 ACN:MeOH:Water + 0.5% Formic Acid.
- Issue: Conversion of Prodrug to Metabolite.
 - Check: If you see metabolite in "Time 0" samples, your blood collection tubes likely lacked inhibitors, or samples were left at Room Temperature too long before spinning.

References

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